

Application Notes: Protocol for Dyeing Polyester with Disperse Red 278

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Compound of Interest

Compound Name: Disperse Red 278

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Introduction

Disperse Red 278 is a monoazo disperse dye characterized by its brilliant red shade.^{[1][2]} It is primarily utilized in the dyeing and printing of polyester and polyester/cotton blends.^{[2][3][4][5]} Due to their non-ionic nature and low water solubility, disperse dyes, including **Disperse Red 278**, are effective for coloring hydrophobic fibers like polyester.^{[7][8]} The dyeing process is typically carried out at high temperatures to facilitate the diffusion of the dye molecules into the amorphous regions of the polyester fibers, where they are held by van der Waals forces and hydrogen bonds.^[9] A crucial post-treatment step, known as reduction clearing, is often employed to remove any dye particles adhering to the fiber surface, thereby enhancing the wash and rubbing fastness of the final product.^[7]

Chemical Properties of Disperse Red 278

A summary of the key chemical properties of **Disperse Red 278** is presented in the table below.

Property	Value	Reference
C.I. Name	Disperse Red 278	[1]
CAS Number	68248-10-2	[1][10][11]
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₇	[1][10][11]
Molecular Weight	471.46 g/mol	[1][10][11]
Chemical Class	Single Azo Dye	[1]
Appearance	Red Powder	[3]
Application	Dyeing and printing of polyester and its blends	[2][4][5]

Experimental Protocol: High-Temperature Dyeing of Polyester

This protocol details the high-temperature, high-pressure (HT-HP) exhaust dyeing method for polyester fabric using **Disperse Red 278**.

3.1. Materials and Reagents

- Polyester fabric
- **Disperse Red 278**
- Dispersing agent
- Acetic acid (to adjust pH)
- Levelling agent (optional)
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)
- Deionized or softened water

3.2. Equipment

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- pH meter
- Stirring rods
- Drying oven

3.3. Procedure

- Fabric Preparation (Scouring):
 - Before dyeing, thoroughly scour the polyester fabric to remove any oils, sizes, or impurities. This can be achieved by washing the fabric in a solution containing a non-ionic detergent and soda ash.
 - Rinse the fabric thoroughly with warm water and then cold water.
- Dye Bath Preparation:
 - Prepare the dye bath with a liquor ratio of 10:1 (10 mL of water for every 1 g of fabric).
 - Add the following components to the dye bath in the given order, ensuring each is fully dissolved or dispersed before adding the next:
 - Dispersing agent (e.g., 1 g/L)[12]
 - Levelling agent (optional, for uniform dyeing)
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[7][13]
 - In a separate container, make a paste of the required amount of **Disperse Red 278** (e.g., 1-3% on weight of fabric, depending on desired shade depth) with a small amount of dispersing agent and cold water.[7][13][14] Add this dispersion to the dye bath.

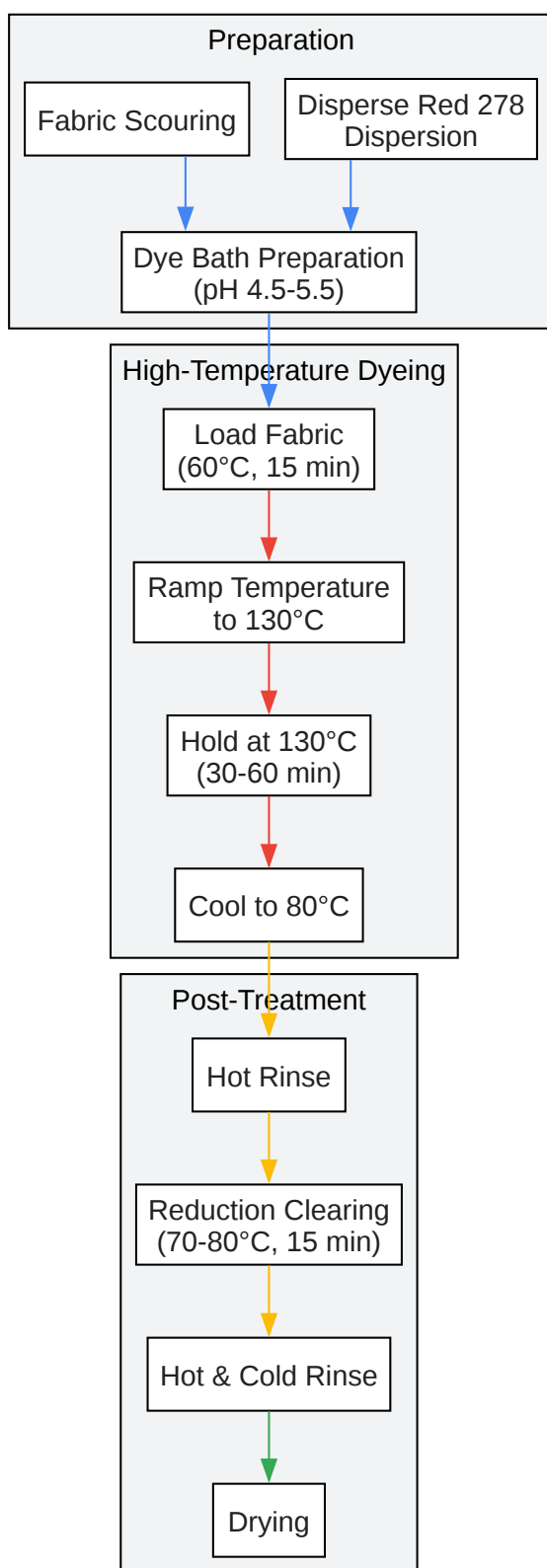
- Dyeing Process:
 - Place the prepared polyester fabric into the dye bath at a starting temperature of approximately 60°C.[\[13\]](#)[\[14\]](#)
 - Seal the dyeing machine and run for 15 minutes at this temperature.[\[13\]](#)[\[14\]](#)
 - Gradually increase the temperature to 130°C over 30-40 minutes.[\[7\]](#)[\[13\]](#)[\[14\]](#)
 - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.[\[7\]](#)[\[13\]](#)[\[14\]](#)
 - Slowly cool the dye bath to 80°C before draining.[\[7\]](#)
 - Rinse the dyed fabric with hot water.
- Aftertreatment (Reduction Clearing):
 - Prepare a fresh bath containing:
 - Sodium hydrosulfite (1-2 g/L)[\[7\]](#)
 - Sodium hydroxide (1-2 g/L)[\[7\]](#)
 - Treat the dyed fabric in this solution at 70-80°C for 15 minutes to remove unfixed surface dye.[\[7\]](#)
 - Rinse the fabric thoroughly with hot water, followed by a cold water rinse to neutralize.
- Drying:
 - Finally, dry the dyed fabric in an oven or air-dry.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the dyeing protocol.

Parameter	Recommended Value
Dye Bath Preparation	
Liquor Ratio	10:1
Disperse Red 278 Concentration	1-3% (on weight of fabric)[7]
Dispersing Agent Concentration	~1 g/L[12]
pH	4.5 - 5.5[7][13]
pH Adjusting Agent	Acetic Acid[7][13]
Dyeing Cycle	
Initial Temperature	60°C[13][14]
Rate of Temperature Rise	~2°C/minute
Final Dyeing Temperature	130°C[13][14]
Dyeing Time at 130°C	30-60 minutes[7][13][14]
Reduction Clearing	
Sodium Hydrosulfite	1-2 g/L[7]
Sodium Hydroxide	1-2 g/L[7]
Temperature	70-80°C[7]
Time	15 minutes[7]

Visualizations



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Caption: Workflow for dyeing polyester with **Disperse Red 278**.

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